

physicochemical properties of methyl elaidate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl elaidate*

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An In-depth Technical Guide to the Physicochemical Properties of **Methyl Elaidate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl elaidate is the methyl ester of elaidic acid, which is the primary trans isomer of oleic acid. As a monounsaturated C18:1 fatty acid methyl ester (FAME), it serves as an important standard in analytical chemistry, particularly in the gas chromatographic analysis of fats and oils for nutritional labeling and quality control. Its distinct physicochemical properties, influenced by the trans configuration of its double bond, differentiate it from its cis isomer, methyl oleate. This guide provides a comprehensive overview of the core physicochemical properties of **methyl elaidate**, detailed experimental protocols for their determination, and a visualization of a key analytical workflow.

Core Physicochemical Properties of Methyl Elaidate

The properties of **methyl elaidate** are well-documented, though some values, such as melting and flash points, show variation across different sources. These discrepancies can arise from different measurement conditions, sample purity, or estimation methods.

Data Summary

The quantitative physicochemical data for **methyl elaidate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	methyl (E)-octadec-9-enoate	[1]
Synonyms	Elaidic acid methyl ester, Methyl trans-9-octadecenoate	[1][2][3]
CAS Number	1937-62-8	[1]
Molecular Formula	C ₁₉ H ₃₆ O ₂	
Molecular Weight	296.49 g/mol	
Appearance	Colorless to light yellow liquid	
Melting Point	9 to 10.75 °C -19.9 °C (estimated)	
Boiling Point	351.45 °C at 760 mmHg (estimated) 220 °C at 24 mmHg 186 °C at 9 mmHg 164- 165 °C at 0.5 Torr	
Density	0.871 g/mL at 20 °C	
Refractive Index (n _{20/D})	1.450 - 1.452	
Solubility	Insoluble in water. Soluble in organic solvents such as chloroform, methanol, ethanol, and ether.	
Flash Point	92.4 °C (198 °F) (estimated) -3 °C Not Applicable	
logP (Octanol/Water)	7.45 - 8.16 (estimated)	

Experimental Protocols

Accurate determination of physicochemical properties is crucial for the application of **methyl elaidate** in research and industry. Below are detailed methodologies for key experiments.

Preparation of Fatty Acid Methyl Esters (FAMES) for GC Analysis

This protocol describes a common base-catalyzed transesterification method to prepare FAMES from a lipid source (e.g., vegetable oil or animal fat).

Materials:

- Lipid sample (oil or fat)
- Hexane or Heptane
- 2 M Potassium Hydroxide (KOH) in Methanol
- Anhydrous Sodium Sulfate
- Screw-cap glass tubes
- Vortex mixer
- Centrifuge

Procedure:

- Weigh approximately 100 mg of the lipid sample into a screw-cap glass tube.
- Add 10 mL of hexane to dissolve the sample.
- Add 100 μ L of 2 M methanolic KOH to the tube.
- Cap the tube tightly and vortex vigorously for 30-60 seconds at room temperature.
- Allow the layers to separate. A centrifuge can be used to facilitate separation (e.g., 5 minutes at 2000 rpm).
- The upper layer contains the FAMES in hexane. Carefully transfer this supernatant to a clean vial.

- Add a small amount of anhydrous sodium sulfate to the vial to remove any residual water.
- The sample is now ready for injection into the gas chromatograph.

Gas Chromatography (GC) Analysis of FAMES

This protocol outlines a standard method for the analysis of FAMES, using **methyl elaidate** as a component in a standard mix for identification and quantification.

Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (GC-FID)
- Capillary Column: A polar column, such as one with a biscyanopropyl polysiloxane stationary phase (e.g., Rt-2560) or a polyethylene glycol phase (e.g., FAMEWAX), is typically used for resolving cis/trans isomers.
- Carrier Gas: Helium or Hydrogen.

GC Conditions (Example):

- Injector Temperature: 250 °C
- Detector Temperature: 270 °C
- Oven Temperature Program: Start at 100 °C, hold for 2 minutes, ramp to 240 °C at 3 °C/minute, and hold for 15 minutes.
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).
- Injection Volume: 1 µL
- Split Ratio: 100:1

Procedure:

- Inject a FAME standard mix (containing **methyl elaidate** and other relevant FAMES) to determine the retention times for each component.

- Inject the prepared sample from Protocol 1.
- Identify the peaks in the sample chromatogram by comparing their retention times to those of the standards.
- Quantify the amount of each fatty acid by integrating the peak areas. The concentration can be determined by comparing the peak area to that of an internal or external standard.

Determination of Melting Point (Capillary Method)

This method is adapted from standard procedures like ASTM D5440 for determining the melting point of fats.

Materials:

- **Methyl elaidate** sample
- Capillary tubes (1 mm inner diameter)
- Calibrated thermometer
- Liquid bath (e.g., water or oil) with a stirrer and controlled heat source
- Refrigerator

Procedure:

- Ensure the **methyl elaidate** sample is completely liquid. If necessary, warm it gently.
- Dip a clean capillary tube into the liquid sample, allowing the liquid to rise to a height of approximately 10 mm.
- Fuse the end of the tube where the sample is located in a small flame, being careful not to burn the sample.
- Place the prepared capillary tube in a refrigerator at 4-10 °C and leave it overnight (at least 16 hours) to ensure complete crystallization.

- Attach the capillary tube to a thermometer so that the sample is level with the thermometer bulb.
- Suspend the thermometer and tube in a liquid bath. The initial temperature of the bath should be 8-10 °C below the expected melting point.
- Stir the bath continuously and heat at a slow, constant rate (e.g., 0.5 °C per minute).
- The melting point is the temperature at which the sample becomes completely clear and liquid.

Qualitative Solubility Test

This protocol provides a simple method to assess the solubility of **methyl elaidate** in various solvents.

Materials:

- **Methyl elaidate**
- Test tubes and rack
- Solvents: Water (polar, inorganic), Ethanol (polar, organic), Chloroform (non-polar, organic)
- Pipettes

Procedure:

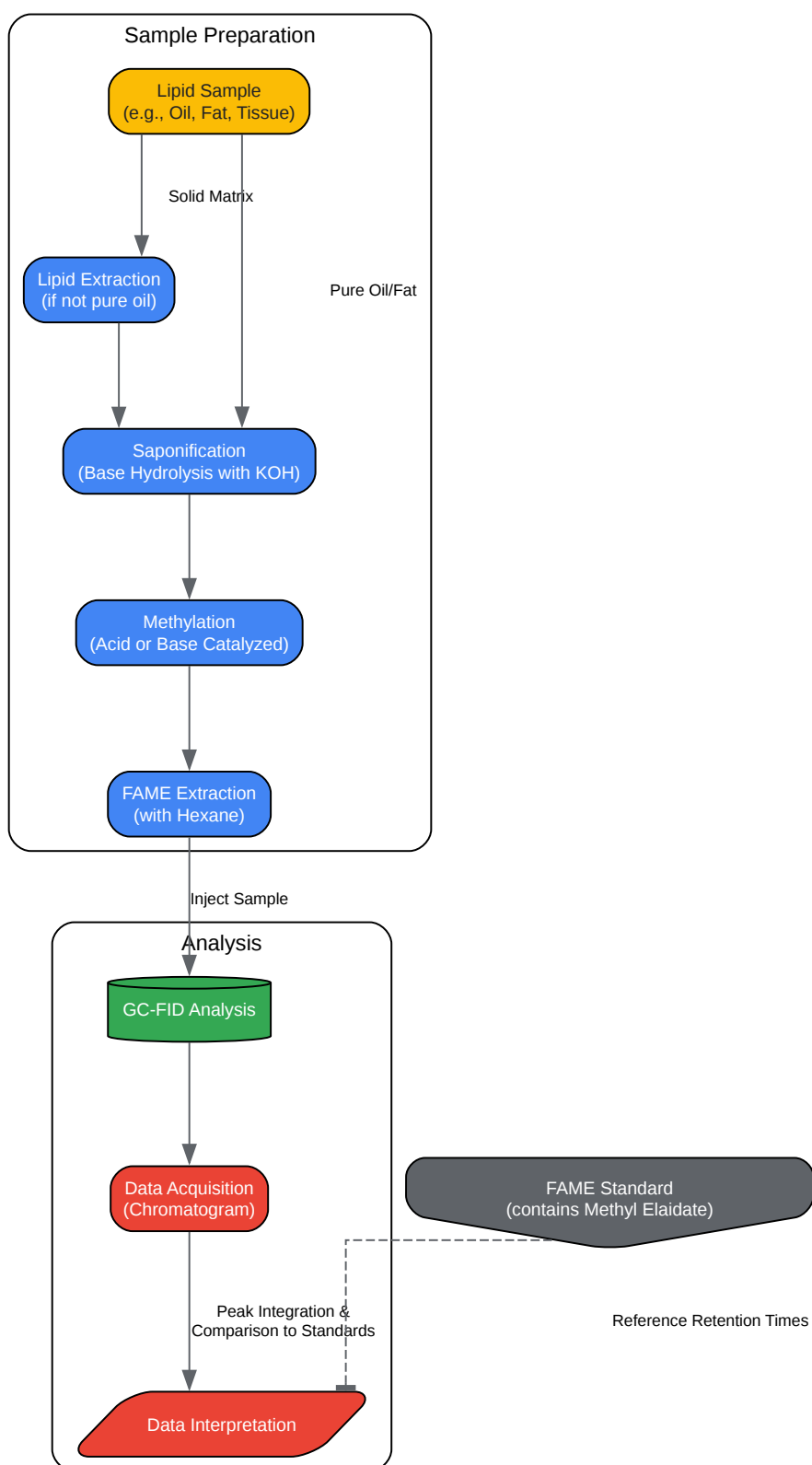
- Label three clean, dry test tubes: "Water," "Ethanol," and "Chloroform."
- Add 2 mL of the respective solvent to each test tube.
- Add 0.2 mL (approx. 4-5 drops) of **methyl elaidate** to each tube.
- Shake each tube vigorously for 20-30 seconds.
- Allow the tubes to stand for 1-2 minutes and observe.
- Interpretation:

- Miscible/Soluble: A single, clear liquid phase is observed (e.g., in Chloroform).
- Immiscible/Insoluble: Two distinct layers are visible, or the solution is cloudy/emulsified (e.g., in Water).
- Partially Soluble: The solution may appear slightly cloudy or have undissolved droplets (e.g., may occur with Ethanol).

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates the logical flow of preparing and analyzing a lipid sample to determine its fatty acid profile using **methyl elaidate** as a reference standard.



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Caption: Workflow for FAME analysis from lipid sample to data interpretation.

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- To cite this document: BenchChem. [physicochemical properties of methyl elaidate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584811#physicochemical-properties-of-methyl-elaidate>]

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